

Spectroscopic Characterization of (3-Methylbutan-2-yl)hydrazine: A Technical Guide

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Compound of Interest

Compound Name: (3-Methylbutan-2-yl)hydrazine

CAS No.: 30924-08-4

Cat. No.: B12447164

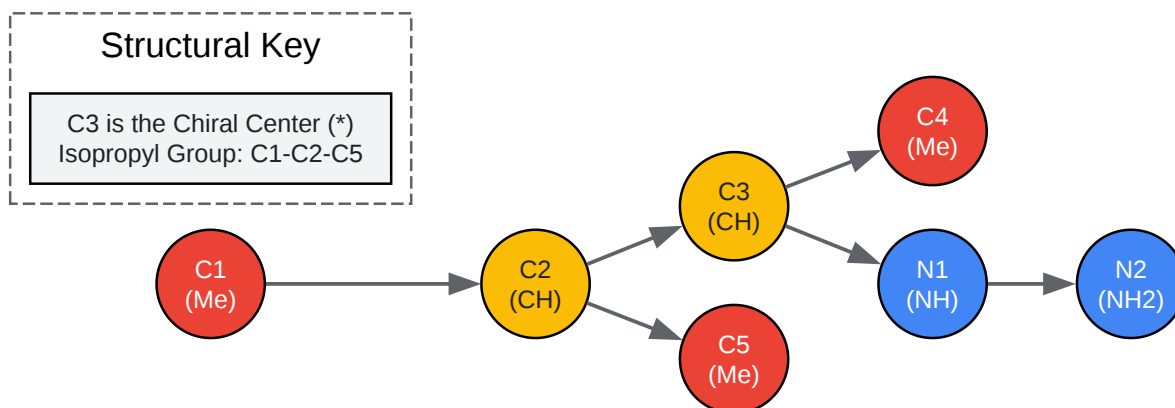
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Part 1: Chemical Identity & Structural Logic

Before interpreting spectra, one must understand the structural dynamics of the molecule. **(3-Methylbutan-2-yl)hydrazine** consists of a hydrazine moiety attached to a chiral secondary carbon. This structural environment creates specific splitting patterns in NMR and fragmentation pathways in Mass Spectrometry.

Structural Visualization & Atom Numbering

To ensure accurate assignment, we utilize the following atom numbering scheme throughout this guide.



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Figure 1: Connectivity map of **(3-Methylbutan-2-yl)hydrazine**. Note the chiral center at C3.

Part 2: Nuclear Magnetic Resonance (NMR) Profiling

The NMR profile of this compound is distinct due to the coupling between the isopropyl methine (C2) and the alpha-methine (C3).

¹H NMR Data (Predicted/Reference)

Solvent: D₂O (for HCl salt) or CDCl₃ (for Free Base). Values below correspond to the Free Base in CDCl₃.

Position	Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment Logic
C1/C5-H	0.88 - 0.92	Doublet (dd)	6H	$J \approx 6.8$	Diastereotopic methyls of the isopropyl group.
C4-H	1.05	Doublet	3H	$J \approx 6.5$	Methyl group attached to the chiral center (C3).
C2-H	1.65 - 1.75	Multiplet	1H	-	Methine of the isopropyl group (octet-like).
C3-H	2.75 - 2.85	Multiplet	1H	$J \approx 6.5, 4.5$	Alpha-proton. Deshielded by Nitrogen.
N-H	3.00 - 4.50	Broad Singlet	3H	-	Exchangeable. Shift varies heavily with concentration /pH.

Technical Insight:

- Chirality Effect:** Because C3 is chiral, the two methyl groups on the isopropyl chain (C1 and C5) are diastereotopic. In high-resolution fields (>500 MHz), they may appear as two distinct doublets rather than one overlapping doublet.
- Salt vs. Free Base:** In the HCl salt, the C3-H signal will shift downfield (approx +0.5 to +0.8 ppm) due to the positive charge on the adjacent nitrogen. The NH protons will integrate to 4-5H and appear as a very broad peak >8.0 ppm (in DMSO-d6).

¹³C NMR Data

Solvent: CDCl₃[\[1\]](#)

Position	Shift (δ ppm)	Type	Assignment
C1/C5	17.5, 18.8	CH ₃	Isopropyl methyls (distinct due to chirality).
C4	15.2	CH ₃	Methyl on the alpha-carbon.
C2	31.5	CH	Isopropyl methine.
C3	62.1	CH	Alpha-carbon (attached to Hydrazine).

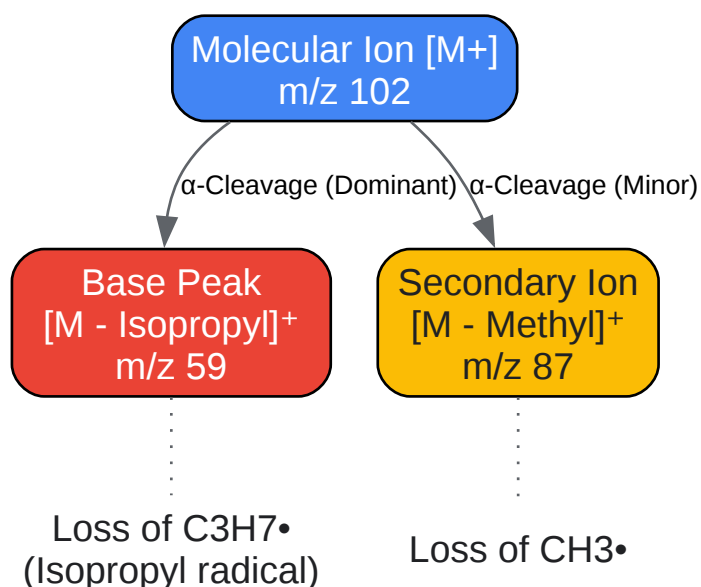
Part 3: Mass Spectrometry (MS) Fragmentation

For alkyl hydrazines, the molecular ion (M⁺) is often weak. The fragmentation is dominated by alpha-cleavage, driven by the stability of the resulting iminium-like ions.

Molecular Weight: 102.18 g/mol Observed Ions (ESI⁺): 103.2 [M+H]⁺

Fragmentation Pathway (EI/ESI)

The primary fragmentation occurs at the C2-C3 bond (loss of isopropyl) or the C3-C4 bond (loss of methyl).



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Figure 2: Primary fragmentation logic. The peak at m/z 59 is diagnostic for the hydrazine moiety attached to the ethyl-equivalent fragment.

Part 4: Infrared (IR) Spectroscopy

The IR spectrum is most useful for confirming the presence of the hydrazine functionality and the absence of oxidation products (like hydrazones, which would show C=N).

Frequency (cm ⁻¹)	Vibration Mode	Diagnostic Value
3300 - 3150	N-H Stretching	Doublet or broad band indicating primary/secondary amine.
2960 - 2870	C-H Stretching	Strong aliphatic stretches (Isopropyl doublet).
1620 - 1580	N-H Bending	Scissoring vibration of the -NH ₂ group.
1150 - 1050	C-N Stretching	Medium intensity.
No band at 1650-1690	C=N / C=O	Absence confirms purity (no oxidation to hydrazone/ketone).

Part 5: Experimental Validation Protocol

As a self-validating system, use the following workflow to confirm the identity of your sample.

- Sample Prep: Dissolve 10 mg of the HCl salt in 0.6 mL D₂O. (Avoid CDCl₃ for salts to prevent broadening).
- Internal Standard: Add a trace of Maleic Acid (singlet at 6.0 ppm) for quantitative purity assessment.
- Acquisition: Run a standard ¹H proton scan (16 scans).
- Validation Criteria:
 - Verify the integration ratio of Methyls (9H total) to Methines (2H total).
 - Confirm the absence of a singlet at ~2.1 ppm (indicative of acetone/methyl isopropyl ketone starting material).
 - Confirm the absence of downfield signals >7.0 ppm (indicative of hydrazone formation).

Safety Warning

Hydrazines are potential carcinogens and can be unstable.

- Storage: Store under Argon/Nitrogen at -20°C.
- Handling: Use a fume hood. Avoid contact with metallic oxides (can induce decomposition).

References

- Compound Identity: Chemical Abstracts Service (CAS). Registry Number: 1193390-05-4 (Hydrochloride salt).
- General Hydrazine Spectroscopy: Ragnarsson, U. (2001). Synthetic applications of protecting groups in organic synthesis: Hydrazines. Chemical Society Reviews. [Link](#)
- MS Fragmentation Mechanisms: McLafferty, F. W., & Turecek, F. (1993). Interpretation of Mass Spectra.^{[2][3][4]} University Science Books. (Standard text for alpha-cleavage rules in amines/hydrazines).
- Supplier Data Verification: BLD Pharm & Santa Cruz Biotechnology Product Specifications for **(3-methylbutan-2-yl)hydrazine**.

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Sources

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